

A Technical Comparison of Fundamental Mixers for High-Frequency Applications

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Compound of Interest

Compound Name: *Cmd178 tfa*

Cat. No.: *B10825517*

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In the landscape of high-frequency electronics, the selection of a fundamental mixer is a critical design choice for engineers and researchers working on applications ranging from satellite communications and electronic warfare to advanced test and measurement systems. This guide provides a detailed, data-driven comparison of the Qorvo CMD178C3 fundamental mixer with two notable alternatives: the Analog Devices HMC773ALC3B and the Marki Microwave MM1-0222HSM.

This objective analysis is intended for electronics engineers, researchers, and professionals involved in the design and development of high-frequency systems who require a clear understanding of the performance trade-offs between these components.

Performance Benchmarking

The following table summarizes the key performance metrics for the Qorvo CMD178C3, Analog Devices HMC773ALC3B, and Marki Microwave MM1-0222HSM, based on their respective datasheets. This allows for a direct comparison of their capabilities.

Feature	Qorvo CMD178C3	Analog Devices HMC773ALC3B	Marki Microwave MM1-0222HSM
RF/LO Frequency Range	11 - 21 GHz	6 - 26 GHz	2 - 22 GHz
IF Frequency Range	DC - 6 GHz	DC - 8 GHz	DC - 3.5 GHz
Conversion Loss	6 dB (typical)	9 dB (typical)	7.5 dB (typical)
LO to RF Isolation	45 dB (typical)	37 dB (typical)	50 dB (typical)
LO to IF Isolation	45 dB (typical)	37 dB (typical)	27 dB (typical)
Input P1dB	9 dBm (typical)	10 dBm (typical)	9 dBm (typical)
Input IP3	16 dBm (typical)	20 dBm (typical)	20 dBm (typical)
LO Drive Level	+9 to +15 dBm	+13 dBm (nominal)	+12 to +20 dBm
Package Type	3x3 mm SMT	3x3 mm LCC	3x3 mm QFN

Experimental Protocol for Mixer Performance Evaluation

To ensure a fair and accurate comparison of these fundamental mixers, a standardized experimental protocol is essential. The following methodology outlines the key steps and considerations for characterizing their performance.

Test Setup

A typical test setup for evaluating a fundamental mixer includes:

- **Signal Generators:** Two high-quality, synchronized signal generators are required to provide the Radio Frequency (RF) and Local Oscillator (LO) input signals.
- **Spectrum Analyzer:** A spectrum analyzer is used to measure the output Intermediate Frequency (IF) signal, including conversion loss, isolation, and spurious products.

- **Power Meters:** Power meters are used to accurately measure the input power levels of the RF and LO signals.
- **DC Power Supply:** A stable DC power supply is needed for any active components in the test setup and, if required, for biasing the mixer.
- **Low-Noise Amplifier (LNA):** An LNA may be used at the IF output to improve the signal-to-noise ratio of the measurement.
- **Directional Couplers and Attenuators:** These components are used to tap off signals for power monitoring and to set precise power levels.
- **Device Under Test (DUT) Fixture:** A properly designed fixture with 50-ohm transmission lines is crucial for mounting the surface-mount mixer and ensuring good signal integrity.

Measurement Procedures

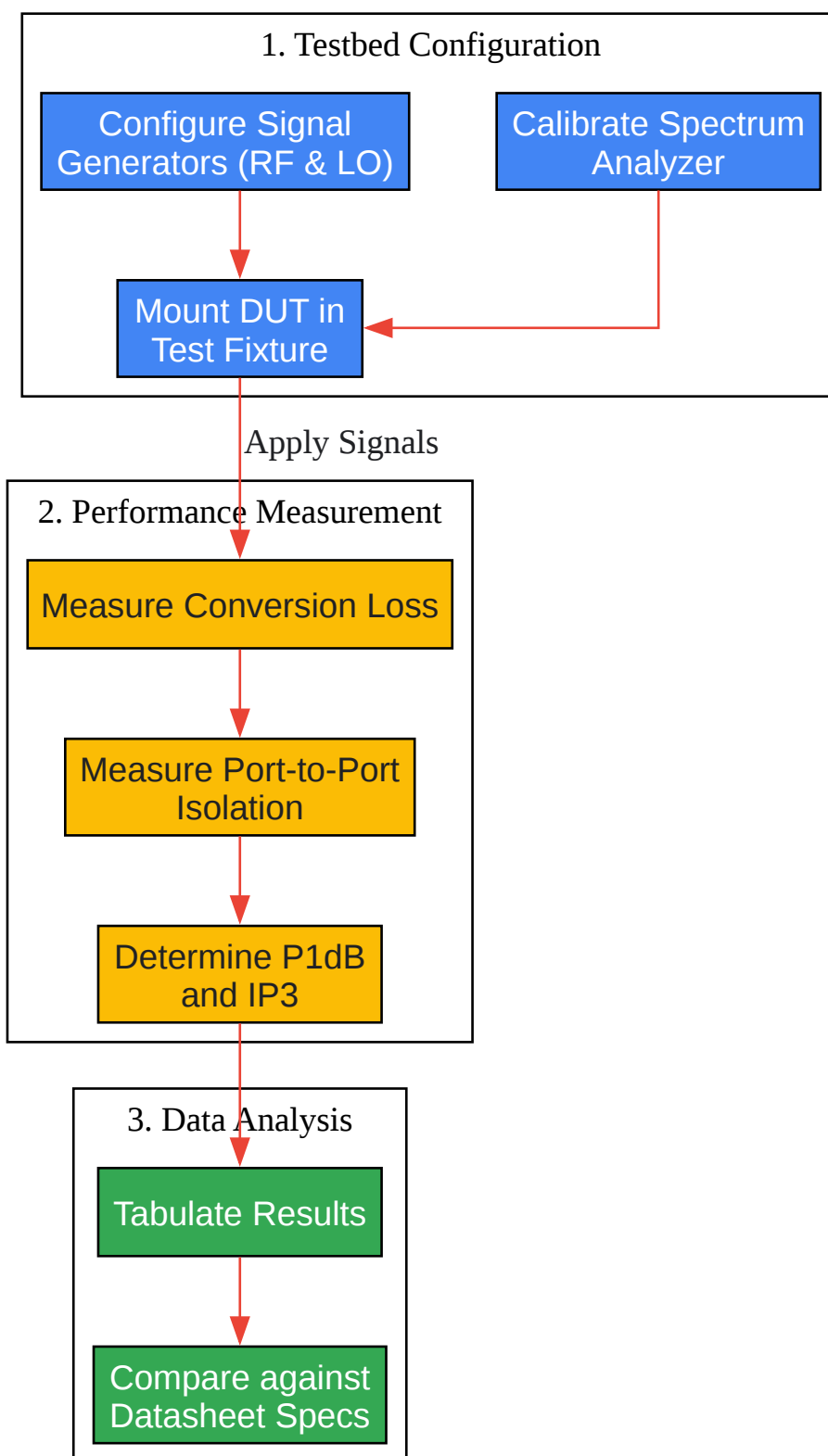
- **Conversion Loss:**
 - Set the LO frequency and power to the desired operating point.
 - Apply a known RF signal at a specific frequency and power level.
 - Measure the power of the resulting IF signal on the spectrum analyzer.
 - $\text{Conversion Loss (dB)} = \text{RF Input Power (dBm)} - \text{IF Output Power (dBm)}$.
 - Sweep the RF and LO frequencies across the operating range to characterize the conversion loss flatness.
- **Isolation:**
 - **LO to RF Isolation:** With the LO signal applied, measure the leakage of the LO signal at the RF port using the spectrum analyzer.
 - **LO to IF Isolation:** With the LO signal applied, measure the leakage of the LO signal at the IF port.

- RF to IF Isolation: With the RF signal applied, measure the leakage of the RF signal at the IF port.
- 1 dB Compression Point (P1dB):
 - Set the LO frequency and power.
 - Apply an RF signal and gradually increase its power.
 - Monitor the IF output power.
 - The input P1dB is the RF input power level at which the conversion gain has decreased by 1 dB from its small-signal value.
- Third-Order Intercept Point (IP3):
 - Apply two closely spaced RF tones of equal power.
 - Measure the power of the fundamental IF tones and the third-order intermodulation products (IMD3).
 - $\text{Input IP3 (dBm)} = \text{RF Input Power (dBm)} + (\text{Power Difference between fundamental and IMD3 in dBc}) / 2$.

Visualizing the Signal Path and Experimental Workflow

To better understand the concepts discussed, the following diagrams, generated using the DOT language, illustrate a typical frequency conversion process and the experimental workflow for mixer characterization.





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